

Chemical Profile & Fundamentals

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Compound Focus: Syringaldehyde

CAS No.: 134-96-3

Cat. No.: S596435

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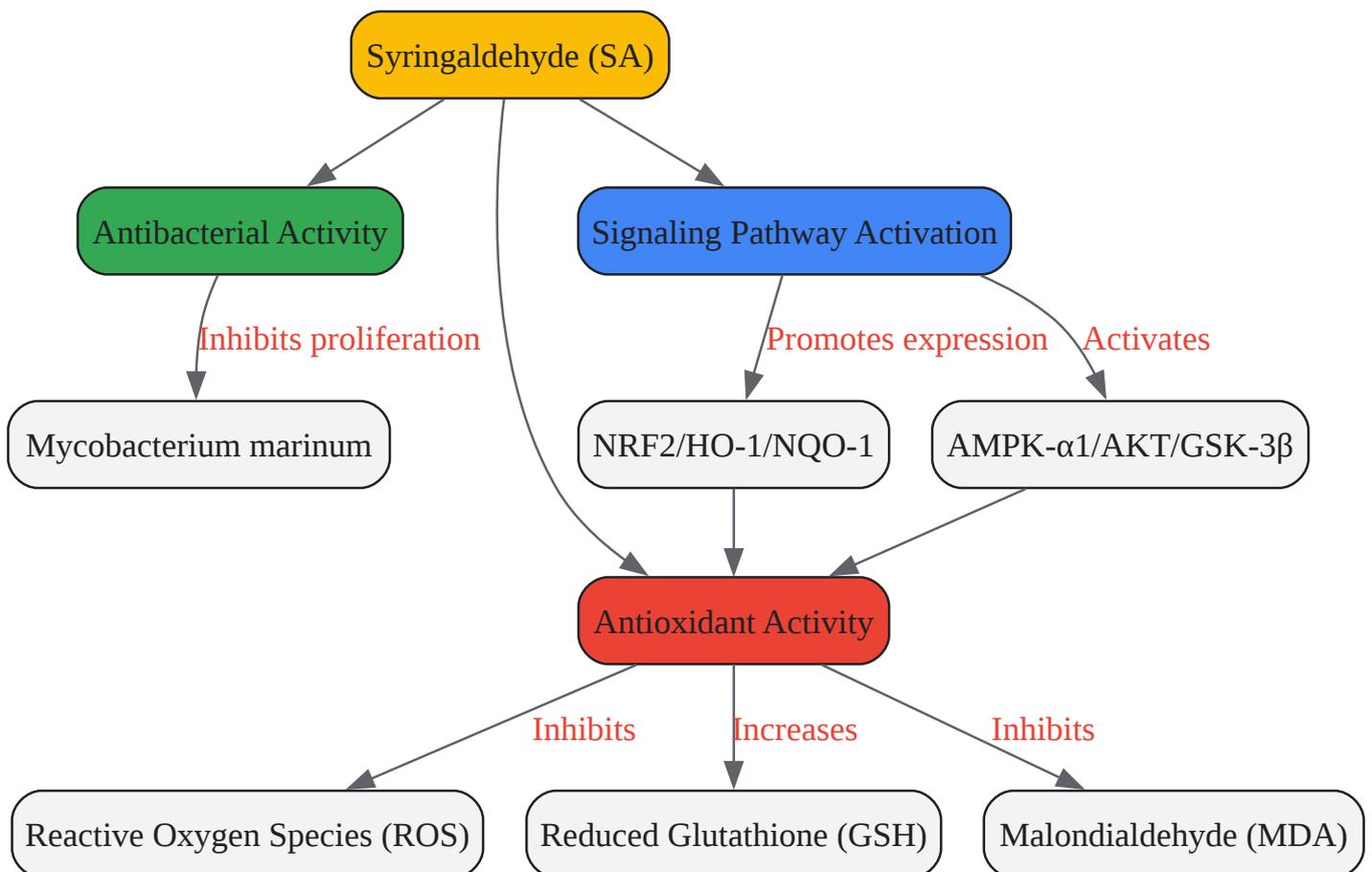
Syringaldehyde (4-Hydroxy-3,5-dimethoxybenzaldehyde) is an aromatic compound commonly found in plants and lignin [1] [2].

Property	Description
Chemical Name	4-Hydroxy-3,5-dimethoxybenzaldehyde [1]
Molecular Formula	C~9~H~10~O~4~ [1]
Molar Mass	182.17 g/mol [1]
Appearance	Colorless to light-tan or yellow crystalline solid [1] [2]
Melting Point	110–113 °C [1]
Boiling Point	192–193 °C at 19 kPa [1]
Solubility	Soluble in alcohols and polar organic solvents; insoluble in water [1]
Natural Occurrence	Spruce, maple trees, oak barrels (imparts aroma to whisky), various plants [1] [2]
Characteristic Odor	Spicy, smoky, vanilla-like [1] [3]

Key Chemical Synthesis: A common laboratory synthesis is the **Duff reaction** on syringol (pyrogallol-1,3-dimethyl ether) using hexamethylenetetramine in a glycerol-boric acid medium [4] [1]. This reaction requires careful temperature control between 150–160°C for about 6 minutes, followed by rapid cooling and a multi-step workup to isolate **syringaldehyde** [4].

Pharmacological Activities & Mechanisms

Research reveals multiple bioactive properties of **syringaldehyde**, with recent studies highlighting its antibacterial and antioxidant potential.



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Diagram 1: Key pharmacological activities and signaling pathways of **syringaldehyde**.

Antibacterial Activity

- **Mycobacterial Infection Model:** **Syringaldehyde** inhibits proliferation of *Mycobacterium marinum* (a close relative of *M. tuberculosis*) in infected zebrafish and pulmonary epithelial cells [5] [6].
- **Broad-Spectrum Activity:** Also inhibits growth of *Staphylococcus aureus*, *Klebsiella pneumoniae*, and *Pseudomonas aeruginosa*; impedes invasion of *Salmonella enterica* into host cells [6].

Antioxidant Activity & Signaling Pathways

Syringaldehyde mitigates oxidative stress by [5] [6]:

- **Reducing Oxidative Markers:** Inhibits reactive oxygen species (ROS) and malondialdehyde (MDA)
- **Enhancing Antioxidant Defenses:** Increases reduced glutathione (GSH) levels
- **Activating Key Pathways:** Promotes NRF2/HO-1/NQO-1 expression and activates AMPK- α 1/AKT/GSK-3 β signaling

Additional Bioactivities

- **Anti-inflammatory:** Reduces inflammation in various models [6]
- **Antihyperglycemic:** Shows glucose-lowering effects in diabetic rats [6]
- **Anticancer:** Exhibits antiproliferative effects on colon cancer cells [6]

Key Experimental Protocols

Antibacterial Assay Against Mycobacteria [6]

1. Cell Infection Model

- **Cell Lines:** A549 (human pulmonary epithelial) and RAW264.7 (mouse macrophage)
- **Procedure:**
 - Pre-treat cells with 0.5 mM **syringaldehyde** or vehicle (DMSO) for 1 hour
 - Infect with *Mycobacterium marinum* (tdTomato fluorescent strain) for 4 hours
 - Remove extracellular bacteria by washing with cold PBS containing gentamycin
 - Fix cells with 4% paraformaldehyde (PFA) and stain nuclei with DAPI
 - Quantify intracellular bacteria using confocal microscopy

2. Zebrafish Infection Model

- **Animals:** AB strain zebrafish larvae (72 hours post-fertilization)
- **Infection:** Inject ~100 colony-forming units (CFU) of *M. marinum* via caudal vein
- **Treatment:** Culture infected zebrafish in medium containing 0.5 mM **syringaldehyde** or DMSO for 7 days
- **Analysis:** Image bacterial load using confocal microscopy; quantify bacteria via colony-forming unit (CFU) assay

3. Colony-Forming Unit (CFU) Assay

- **Cell Lysate Preparation:** Lyse infected cells or zebrafish with PBS containing 0.01% Triton X-100
- **Plating:** Dilute lysate and plate on Middlebrook 7H10 agar plates
- **Incubation:** Culture at 30°C for approximately 14 days
- **Analysis:** Count bacterial colonies to determine viable bacteria

Antioxidant Mechanism Studies [6]

1. Oxidative Stress Marker Analysis

- **Measurements:**
 - **Reactive Oxygen Species (ROS):** Use fluorescent probes (e.g., DCFH-DA)
 - **Malondialdehyde (MDA):** Assess via thiobarbituric acid reactive substances (TBARS) assay
 - **Reduced Glutathione (GSH):** Quantify using commercial kits

2. Western Blot Analysis for Signaling Pathways

- **Target Proteins:** NRF2, HO-1, NQO-1, AMPK- α 1, AKT, GSK-3 β
- **Procedure:**
 - Treat cells with **syringaldehyde**
 - Lyse cells and extract proteins
 - Separate proteins by SDS-PAGE and transfer to membranes
 - Probe with specific primary antibodies, then HRP-conjugated secondary antibodies
 - Detect using enhanced chemiluminescence

3. Primary Macrophage Isolation

- **Source:** Wild-type and NRF2 $^{-/-}$ mice
- **Procedure:**
 - Inject 3% thioglycollate broth intraperitoneally

- After 3 days, collect peritoneal lavage fluid
- Culture cells for 2 hours; remove non-adherent cells
- Use adherent primary macrophages for experiments

Research Applications & Market Outlook

Application Area	Current & Potential Research Uses
Pharmaceuticals	Antibacterial drug development (particularly for tuberculosis), antioxidant and anti-inflammatory therapies, anticancer agents, antihyperglycemic treatments [5] [6]
Flavor & Fragrance	Ingredient in perfumes, detergents, and air fresheners (smoky, spicy notes); flavor enhancer in food [7] [3]
Cosmetics	Fragrance ingredient and antioxidant in skincare products for potential anti-aging benefits [3]
Chemical Synthesis	Versatile precursor for organic synthesis; intermediate for antibacterial drugs (Trimethoprim, Bactrim) [2]

The global **syringaldehyde** market is projected to grow from \$7.97 billion in 2025 to \$10.83 billion by 2029, driven largely by pharmaceutical and cosmetic applications [7].

Research Considerations

- **Cytotoxicity:** Cell viability assays (CCK-8) show **syringaldehyde** is well-tolerated up to 0.5 mM in A549 and RAW264.7 cells [6]
- **Solubility:** Typically dissolved in DMSO for in vitro studies, then diluted in aqueous media [6]
- **Supply Considerations:** Price fluctuations and limited raw material availability can impact research continuity [3]

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